

Essential Safety and Logistics for Handling N-(4-fluorophenyl)cyclohexanecarboxamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-(4-fluorophenyl)cyclohexanecarboxamide

Cat. No.: B312733

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance on the safe handling, personal protective equipment (PPE), and disposal of **N-(4-fluorophenyl)cyclohexanecarboxamide**. The information is compiled from safety data for structurally related compounds, as a specific Safety Data Sheet (SDS) for **N-(4-fluorophenyl)cyclohexanecarboxamide** is not publicly available. Therefore, a thorough risk assessment should be conducted before commencing any work with this chemical.

Physicochemical Data

A summary of the known quantitative data for **N-(4-fluorophenyl)cyclohexanecarboxamide** is presented below.

| Property | Value | Source |
|-------------------|-------------------------------------|-----------|
| Molecular Formula | C ₁₃ H ₁₆ FNO | [1][2][3] |
| Molecular Weight | 221.27 g/mol | [1][2][3] |

Note: No specific toxicological data (e.g., LD50, exposure limits) for **N-(4-fluorophenyl)cyclohexanecarboxamide** was found in the public domain.

Operational Plan: Safe Handling and Personal Protective Equipment (PPE)

Given the absence of specific hazard information, a cautious approach is mandatory. The following procedural steps are based on best practices for handling research chemicals with unknown toxicity.

Engineering Controls

- Ventilation: Always handle **N-(4-fluorophenyl)cyclohexanecarboxamide** in a certified chemical fume hood to minimize inhalation exposure.^{[4][5][6]} Facilities should be equipped with an eyewash station and a safety shower in close proximity to the handling area.^{[4][5][6]}

Personal Protective Equipment (PPE)

The following table outlines the recommended PPE for handling **N-(4-fluorophenyl)cyclohexanecarboxamide**.

| Body Part | PPE Recommendation | Rationale and Source |
|-------------|---|---|
| Hands | Nitrile or neoprene gloves.[7][8] | To prevent skin contact. For dry solids, nitrile, neoprene, or butyl rubber gloves are generally suitable.[8] Always inspect gloves for integrity before use and wash hands thoroughly after removal. |
| Eyes/Face | Chemical safety goggles with side shields.[4][7] A face shield should be worn if there is a significant risk of splashing.[7] | To protect against dust particles and potential splashes. Standard safety glasses are not sufficient.[7] |
| Body | A lab coat is mandatory. For larger quantities or procedures with a higher risk of contamination, chemical-resistant coveralls are recommended.[9] | To protect skin and personal clothing from contamination. |
| Respiratory | For routine handling in a fume hood, respiratory protection may not be required. If there is a risk of generating dust outside of a fume hood, a NIOSH-approved N-95 or higher particulate respirator should be used.[10] | To prevent inhalation of airborne particles. |

Handling Procedures

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Clear the workspace of any unnecessary items.
- **Weighing and Transfer:** Conduct all weighing and transfers of the solid material within a chemical fume hood or a glove box to contain any dust.

- **Spill Management:** In case of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it into a sealed container for disposal.^{[4][8]} For larger spills, evacuate the area and follow your institution's emergency procedures.
- **Personal Hygiene:** Avoid eating, drinking, or smoking in the laboratory.^{[8][11]} Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.^[11]

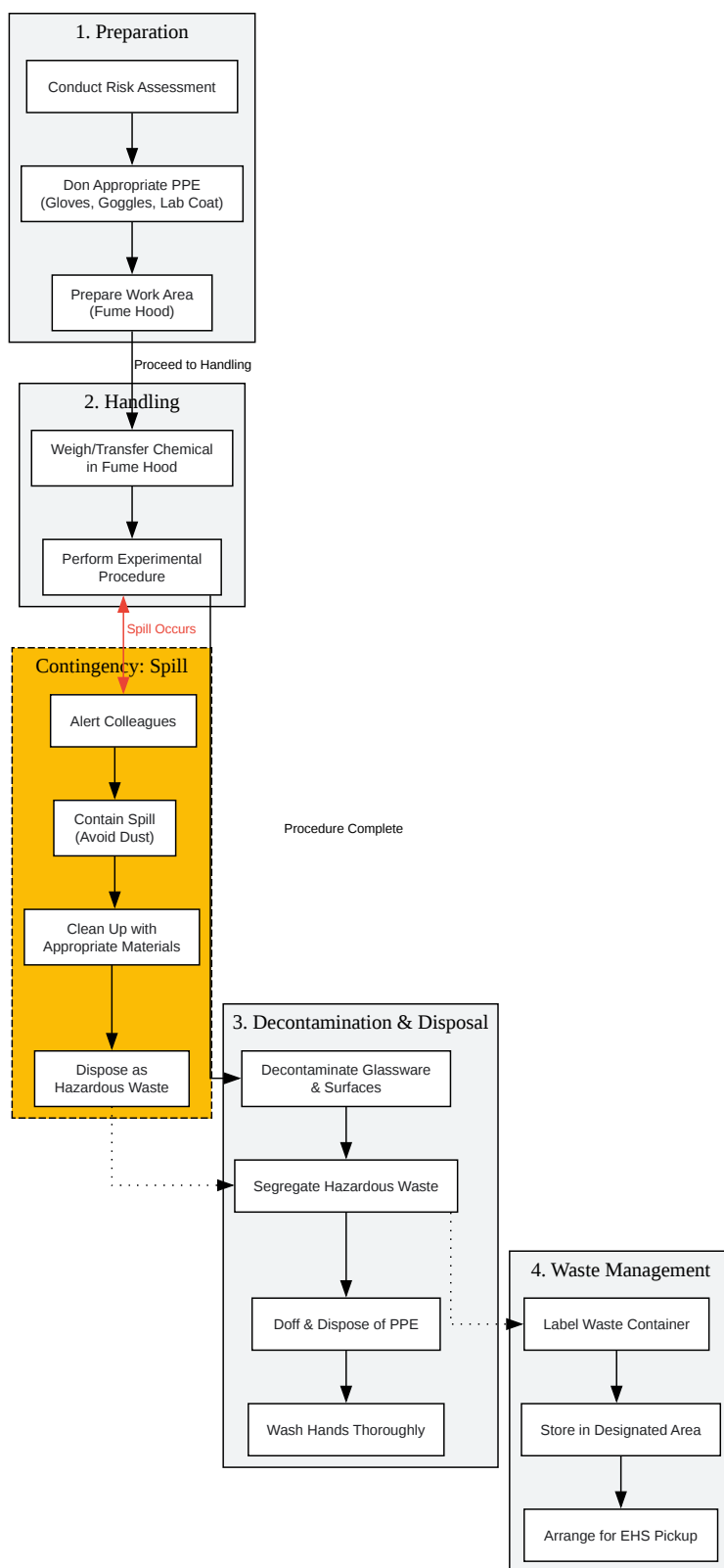
Disposal Plan

All waste containing **N-(4-fluorophenyl)cyclohexanecarboxamide** must be treated as hazardous waste.

- **Waste Collection:**
 - **Solid Waste:** Collect all contaminated solid waste, including disposable PPE (gloves, etc.), weighing paper, and any spilled material, in a dedicated, clearly labeled, and sealed hazardous waste container.
 - **Unused Compound:** The original container with any remaining compound should be disposed of as hazardous waste. Do not attempt to wash it down the drain.
- **Container Labeling:** Label the waste container clearly with "Hazardous Waste" and the full chemical name: "**N-(4-fluorophenyl)cyclohexanecarboxamide**".
- **Storage:** Store the sealed waste container in a designated, secure area away from incompatible materials, awaiting pickup by a certified hazardous waste disposal service.
- **Regulatory Compliance:** All waste disposal must be carried out in accordance with local, state, and federal regulations.^{[4][12]} Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Experimental Workflow and Safety Diagram

The following diagram illustrates the logical workflow for the safe handling of **N-(4-fluorophenyl)cyclohexanecarboxamide**, from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **N-(4-fluorophenyl)cyclohexanecarboxamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-(4-fluorophenyl)cyclohexanecarboxamide | Benchchem [benchchem.com]
- 2. Cyclohexanecarboxamide, N-(4-fluorophenyl)- [webbook.nist.gov]
- 3. Cyclohexanecarboxamide, N-(4-fluorophenyl)- [webbook.nist.gov]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. fishersci.com [fishersci.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. hsa.ie [hsa.ie]
- 8. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 9. osha.oregon.gov [osha.oregon.gov]
- 10. gerpac.eu [gerpac.eu]
- 11. fishersci.com [fishersci.com]
- 12. files.dep.state.pa.us [files.dep.state.pa.us]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling N-(4-fluorophenyl)cyclohexanecarboxamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b312733#personal-protective-equipment-for-handling-n-4-fluorophenyl-cyclohexanecarboxamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com